

# Safe Disposal of 6,9-Dichloro-2-methoxyacridine: A Procedural Guide

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## Compound of Interest

Compound Name: 6,9-Dichloro-2-methoxyacridine

Cat. No.: B108733

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **6,9-dichloro-2-methoxyacridine**.

## Compound Identification and Hazard Profile

A summary of key identifiers and hazard information for **6,9-dichloro-2-methoxyacridine** is presented below.

Identifier	Value
CAS Number	86-38-4
Molecular Formula	C <sub>14</sub> H <sub>9</sub> Cl <sub>2</sub> NO
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[1]
Precautionary Statements	P261, P280, P305+P351+P338, P304+P340, P405, P501a[1]
NFPA 704 Ratings	Health: 2, Fire: 1, Reactivity: 0[2]

## Disposal Protocol: A Step-by-Step Guide

The disposal of **6,9-dichloro-2-methoxyacridine**, like many acridine compounds, must be managed as hazardous waste.[3] Under no circumstances should this chemical be disposed of down the drain or in the regular trash stream.[3] Adherence to local, regional, and national regulations is mandatory for the disposal of this compound.[1][4]

### 1. Personal Protective Equipment (PPE) and Safety Measures:

- Eye Protection: Wear chemical safety goggles or a face shield.[1]
- Hand Protection: Wear suitable chemical-resistant gloves.[1]
- Respiratory Protection: Avoid breathing dust.[1][2] If dust generation is likely, use a NIOSH-approved respirator.
- Protective Clothing: Wear a lab coat or other protective clothing to prevent skin contact.
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood.[2][5]

### 2. Waste Collection and Containment:

- Container: Use a designated, compatible, and clearly labeled hazardous waste container.[3] The container should be kept closed when not in use.[2][5]
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**6,9-dichloro-2-methoxyacridine**".
- Solid Waste:
  - Carefully sweep up the solid material, avoiding dust formation.[2]
  - Do not create dust clouds during transfer.[2]
  - Place the collected solid into the designated hazardous waste container.[2]

- Contaminated Materials: Any materials used for cleaning up spills (e.g., absorbent pads, paper towels) and any contaminated labware should also be placed in the hazardous waste container.[\[6\]](#)
- Empty Containers: The original container of **6,9-dichloro-2-methoxyacridine** must be handled as hazardous waste unless triple-rinsed. The first rinse must be collected and disposed of as hazardous waste.[\[7\]](#)

### 3. Storage of Hazardous Waste:

- Location: Store the hazardous waste container in a designated, secure, and well-ventilated area away from incompatible materials.[\[3\]](#)
- Segregation: Keep acridine compound waste separate from other incompatible waste streams to prevent accidental reactions.[\[4\]](#)

### 4. Final Disposal:

- Arrangement: Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[7\]](#)
- Documentation: Maintain accurate records of the waste generated, including the chemical name, quantity, and date of generation, as required by your institution and local regulations.

## Emergency Procedures for Accidental Release

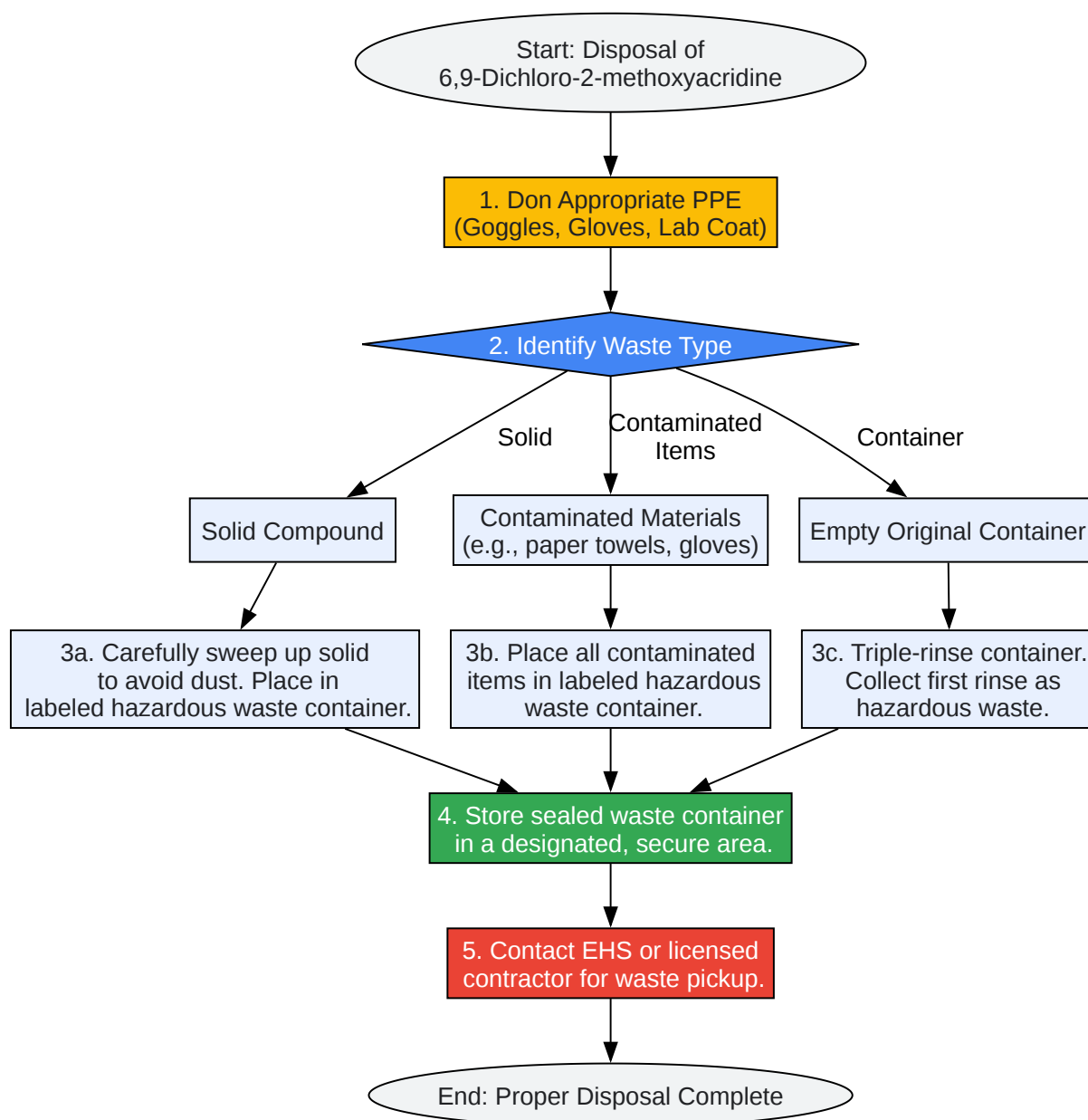
In the event of a spill, follow these procedures:

- Evacuation: Evacuate non-essential personnel from the immediate area.[\[2\]](#)
- Ventilation: Ensure the area is well-ventilated.[\[2\]](#)
- Personal Protection: Wear appropriate PPE as described above.[\[2\]](#)
- Containment and Cleanup:

- For solid spills, carefully sweep up the material to avoid creating dust and place it in a suitable, closed container for disposal.[\[2\]](#)
- Do not let the product enter drains.[\[2\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water.[\[3\]](#)

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **6,9-dichloro-2-methoxyacridine**.



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Caption: Disposal workflow for **6,9-dichloro-2-methoxyacridine**.

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